

ensuring complete BRD9 degradation with CW-3308

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Compound of Interest

Compound Name: CW-3308
Cat. No.: B15621573

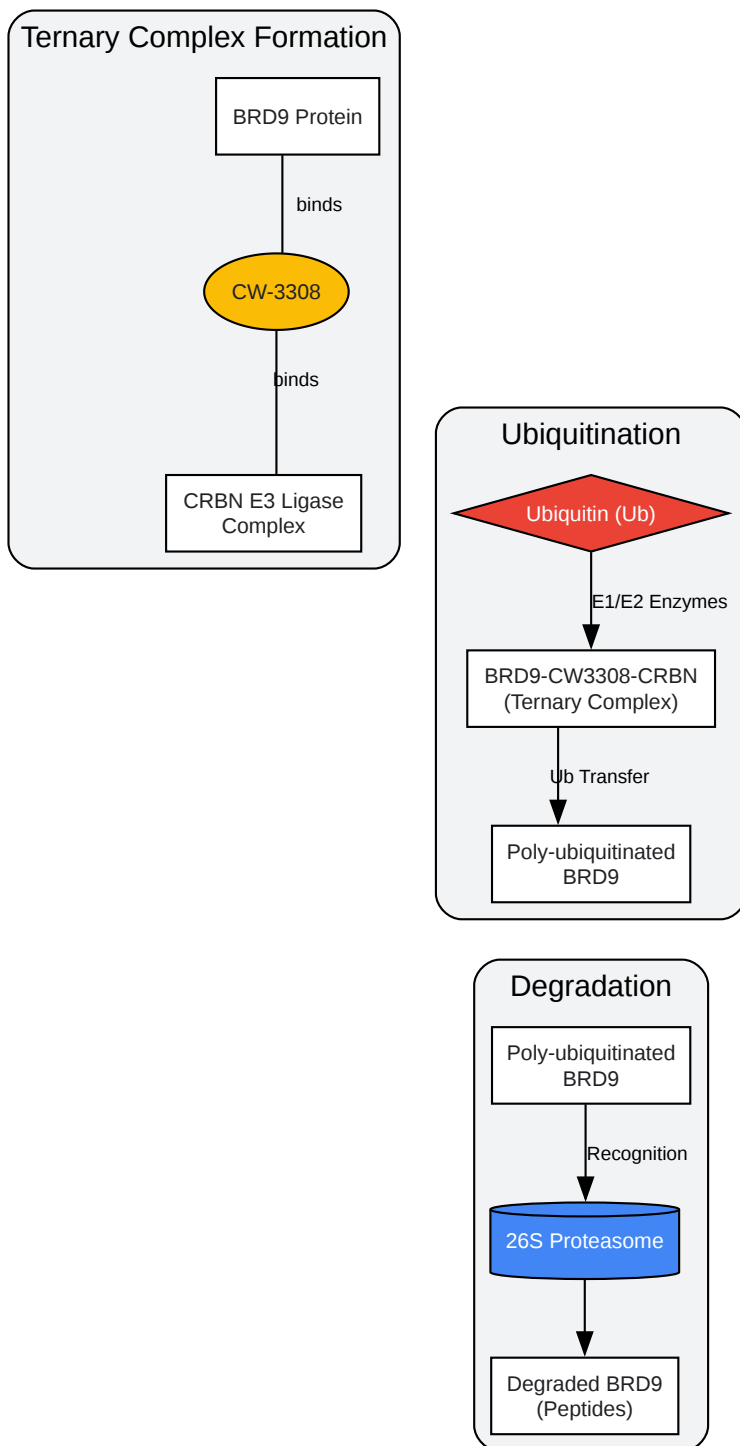
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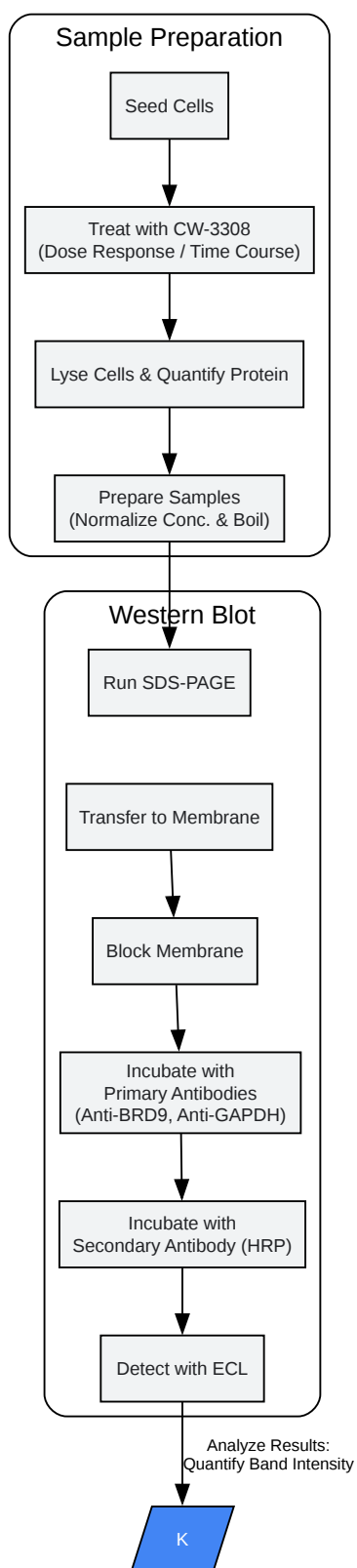
Technical Support Center: CW-3308

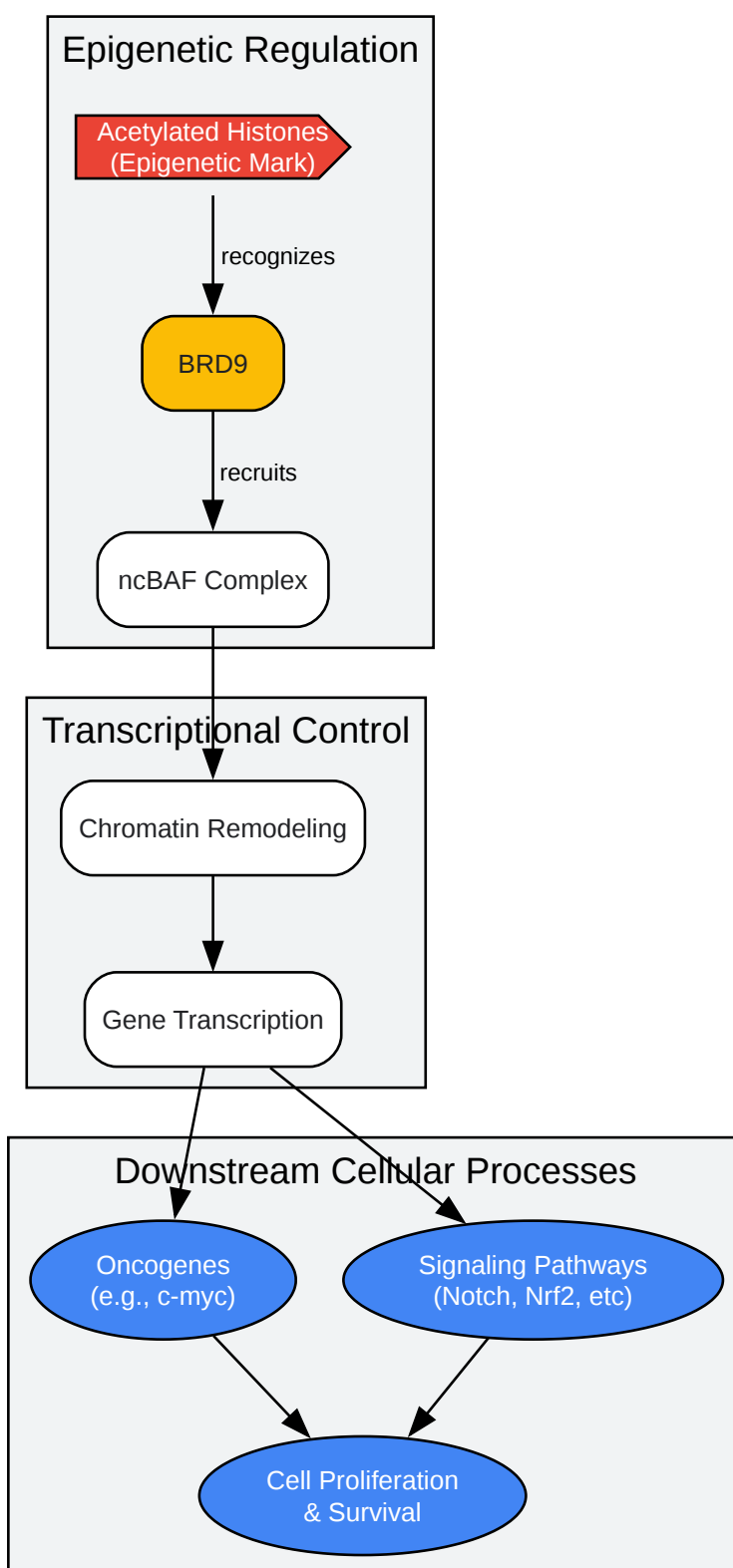
Welcome to the technical support center for **CW-3308**, a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of the bromodomain-containing protein BRD9. This guide provides troubleshooting advice, frequently asked questions, and detailed protocols to help researchers and drug development professionals ensure the complete and specific degradation of BRD9 in their experiments.

Mechanism of Action

CW-3308 functions by hijacking the cell's natural protein disposal system. It is a heterobifunctional molecule that acts as a bridge between BRD9 and the Cereblon (CRBN) E3 ubiquitin ligase complex.^[1] This induced proximity results in the poly-ubiquitination of BRD9, marking it for degradation by the 26S proteasome.^[1] This targeted degradation approach offers a powerful method to study the function of BRD9, which is a subunit of the human BAF (SWI/SNF) nucleosome remodeling complex and an attractive therapeutic target in various cancers.^{[2][3]}







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References

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